

Dipropyl Malonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dipropyl malonate*

Cat. No.: *B072706*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of **dipropyl malonate**. The information is curated for professionals in research and development, offering precise data, experimental methodologies, and a logical workflow for property determination.

Core Physicochemical Properties

Dipropyl malonate, also known as malonic acid dipropyl ester, is a colorless to nearly colorless liquid.^[1] It is identified by the CAS number 1117-19-7.^{[1][2][3][4][5]}

Quantitative Data Summary

The fundamental physicochemical characteristics of **dipropyl malonate** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ O ₄	[2][3][5]
Molecular Weight	188.22 g/mol	[2][3][5]
Appearance	Colorless to Almost colorless clear liquid	[1][4]
Boiling Point	229 °C	[1][4]
Melting Point	-77 °C	[1][4]
Density (Specific Gravity)	1.01 g/cm ³ (at 20/20 °C)	[1][4]
Refractive Index	1.42	[1]
Flash Point	100 °C	[1][4]
Solubility	Very slightly soluble in water; soluble in alcohol and oils.[4] Soluble in ethanol (167.12 g/L), methanol (226.52 g/L), and isopropanol (126.23 g/L) at 25°C.[3]	[3][4]
Purity	>98.0% (GC)	[1]

Experimental Protocols

While specific experimental records for **dipropyl malonate** are not publicly detailed, the following are standard methodologies for determining the key physicochemical properties of a liquid compound like **dipropyl malonate**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination, especially for small sample sizes, is the Thiele tube method.[6]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid for heating bath (e.g., mineral oil)

Procedure:

- A few milliliters of **dipropyl malonate** are placed in the small test tube.^[7]
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.^[6]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in a Thiele tube filled with a heating liquid, such as mineral oil.^{[6][8]}
- The side arm of the Thiele tube is gently heated, causing the bath liquid to circulate and heat the sample uniformly.^[9]
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a rapid and continuous stream of bubbles emerges from the capillary tube, heating is discontinued.^[8]
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[9]

Determination of Density (Volumetric Method)

Density is the mass of a substance per unit volume. For a liquid like **dipropyl malonate**, this can be determined using a pycnometer or, more simply, a graduated cylinder and a balance.

[10][11]

Apparatus:

- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- The mass of a clean, dry measuring cylinder is recorded.[10]
- A specific volume of **dipropyl malonate** (e.g., 20 cm³) is added to the measuring cylinder.
[10]
- The mass of the measuring cylinder containing the liquid is recorded.[10]
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[10]
- The density is then calculated by dividing the mass of the liquid by its volume.[12]

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

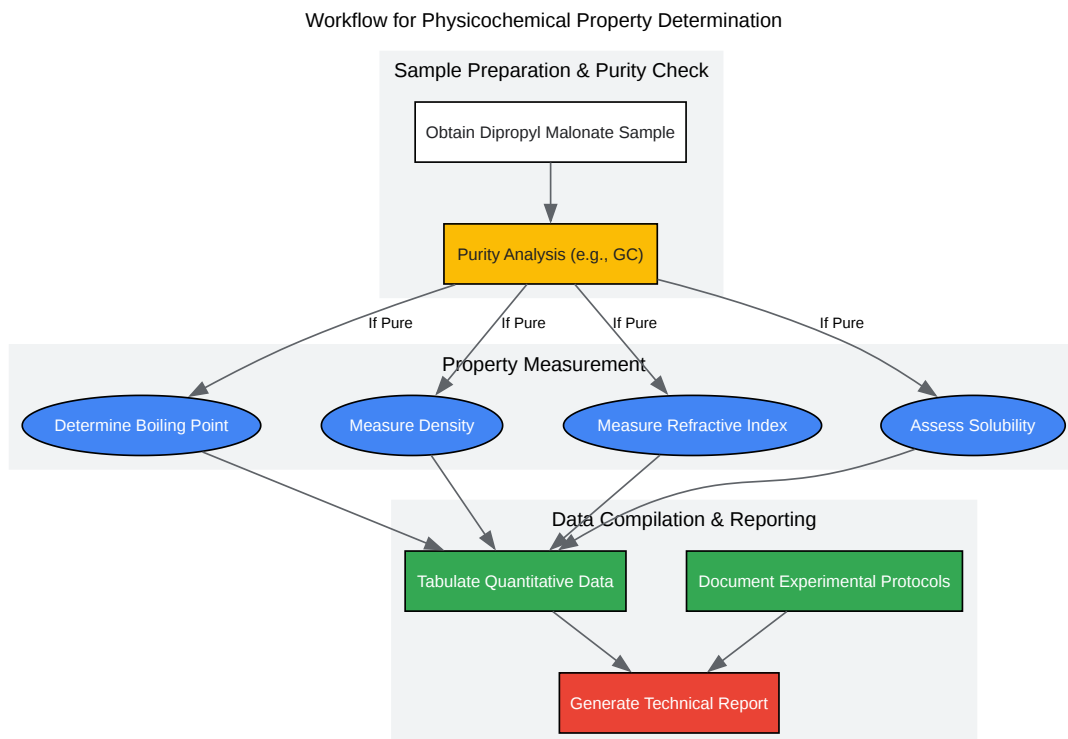
Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index.
- A few drops of **dipropyl malonate** are placed on the prism of the refractometer.

- The prism is closed and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the experimental determination of the core physicochemical properties of a liquid chemical compound such as **dipropyl malonate**.



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Caption: A logical workflow for determining physicochemical properties.

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